

A Researcher's Guide to Selecting the Optimal Histamine ELISA Kit

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Compound of Interest

Compound Name: *Histamine amine*

Cat. No.: *B15816437*

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For scientists and researchers in drug development, accurately quantifying histamine levels is crucial for understanding inflammatory responses, allergic reactions, and various physiological processes. Enzyme-Linked Immunosorbent Assays (ELISAs) are a primary tool for this purpose, offering a blend of sensitivity and specificity. However, the market is populated with a variety of kits, each with its own performance characteristics. This guide provides an objective comparison of several commercially available histamine ELISA kits, supported by their published performance data, to aid in selecting the most suitable kit for your research needs.

Performance Comparison of Histamine ELISA Kits

The selection of an appropriate ELISA kit is contingent on several key performance indicators. These include sensitivity (the lowest detectable concentration of histamine), the assay's dynamic range, and the precision of the measurements (both within a single assay and between different assays). The following table summarizes the performance data of several histamine ELISA kits as reported by their respective manufacturers.

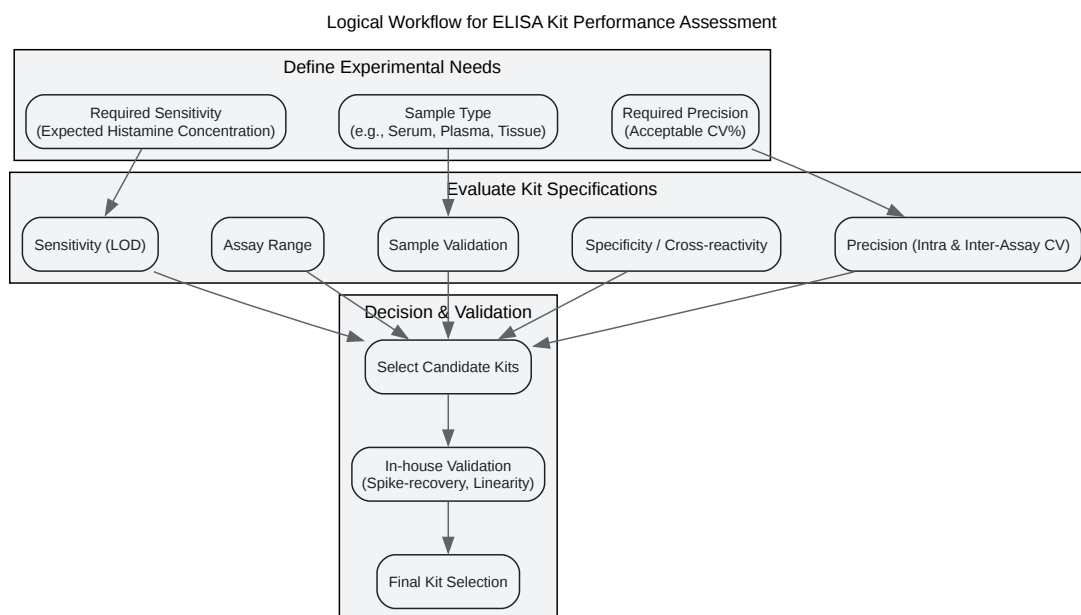
Manufacturer/Kit	Catalog Number	Sensitivity (ng/mL)	Assay Range (ng/mL)	Intra-Assay CV (%)	Inter-Assay CV (%)	Sample Types
Abcam	ab213975	0.068	0.098 - 25	4.9 - 8.4	4.8 - 8.9	Urine, Cell culture media, Serum, EDTA Plasma
Thermo Fisher Scientific (Invitrogen)	EEL005	0.94	1.56 - 100	<10	<10	Serum, Plasma, other biological fluids
FineTest	EH0174	Not Specified	Not Specified	<8	<10	Serum, Plasma, Tissue homogenates, etc.
Elabscience	E-EL-0033	Not Specified	Not Specified	<10	<10	Serum, Plasma, Tissue homogenates, etc.
Hygiena	KIT3065	Not Specified	Not Specified	1.6 - 10	Not Specified	Fish, Wine
Immusmol	IS-2060	0.2	0.5 - 50	Not Specified	Not Specified	Plasma, Serum, Urine, Tissue/Cell homogenates

Northwest						
Life	NWK-					Biological samples
Science	HIS01	2.5	2.5 - 50	≤ 10	≤ 10	
Specialties						

Note: The data presented in this table is based on information provided by the manufacturers. Performance may vary under different experimental conditions. It is highly recommended to perform in-house validation for the chosen kit with your specific sample types.

Key Performance Parameters for Kit Selection

The decision to choose one ELISA kit over another should be based on a thorough evaluation of its performance metrics in the context of your experimental design.



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Caption: A logical workflow for assessing and selecting the most appropriate ELISA kit.

Experimental Protocol: Competitive Histamine ELISA

The following is a generalized protocol for a competitive histamine ELISA. It is essential to refer to the specific manual of the chosen kit for detailed instructions, as incubation times, reagent

volumes, and preparation steps may vary.

Materials:

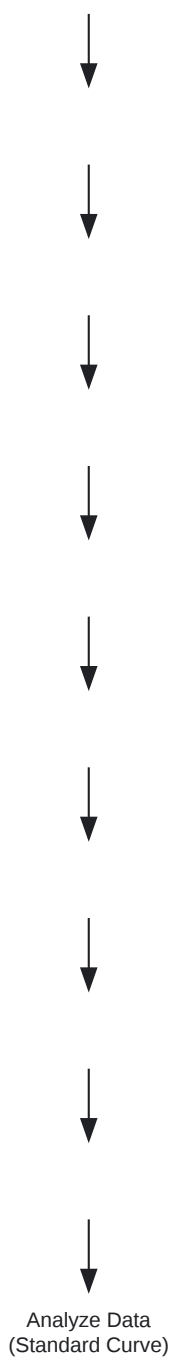
- Histamine ELISA Kit (microplate, standards, antibody, conjugate, wash buffer, substrate, stop solution)
- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and pipette tips
- Distilled or deionized water
- Plate shaker (optional)
- Absorbent paper

Procedure:

- **Reagent Preparation:** Prepare all reagents, including standards and samples, according to the kit's instructions. This may involve diluting concentrated buffers and reconstituting lyophilized components.
- **Standard and Sample Addition:** Add a specific volume of standards and samples to the appropriate wells of the microplate.
- **Antibody Incubation:** Add the histamine-specific antibody to each well (except for the blank). The antibody will bind to the histamine in the sample or the histamine coated on the plate.
- **Conjugate Addition:** Following an incubation period and a wash step, a fixed amount of enzyme-labeled histamine (conjugate) is added. This will compete with the sample histamine for binding to the antibody.
- **Incubation:** Incubate the plate for the time and at the temperature specified in the kit manual to allow for the competitive binding to occur.
- **Washing:** Wash the plate multiple times with the provided wash buffer to remove any unbound reagents.

- **Substrate Addition:** Add the substrate solution to each well. The enzyme on the bound conjugate will catalyze a color change.
- **Incubation:** Incubate the plate for a specified period to allow for color development. The intensity of the color is inversely proportional to the amount of histamine in the sample.
- **Stopping the Reaction:** Add the stop solution to each well to terminate the enzymatic reaction. This will typically change the color of the solution.
- **Data Acquisition:** Read the absorbance of each well at 450 nm using a microplate reader.
- **Data Analysis:** Generate a standard curve by plotting the absorbance of the standards against their known concentrations. Use this curve to determine the concentration of histamine in the samples.

Competitive ELISA Workflow

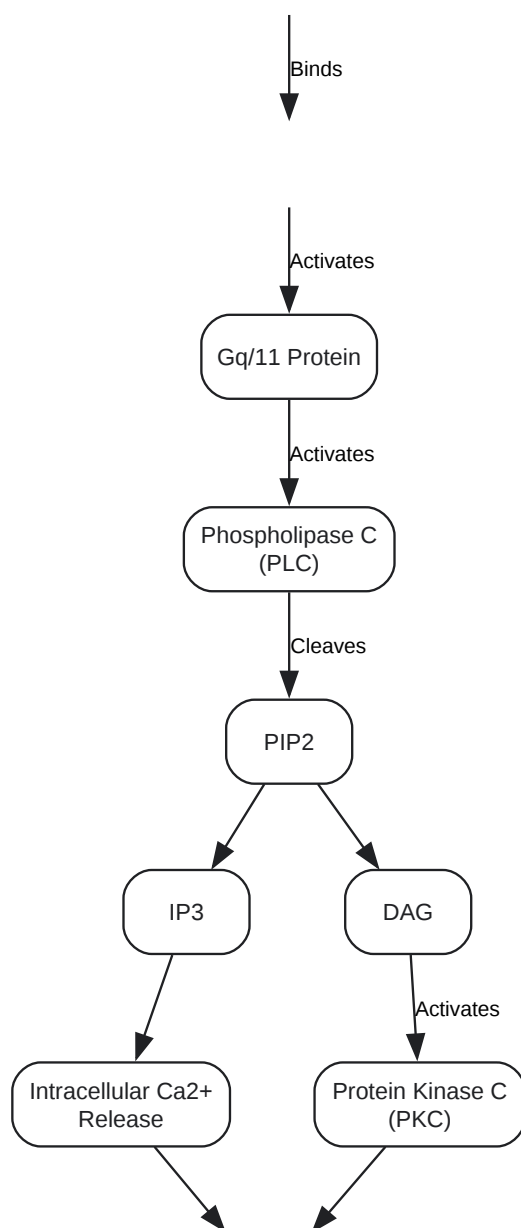
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Caption: A generalized workflow for a competitive histamine ELISA.

Histamine Signaling Pathway

Histamine exerts its effects by binding to one of four G-protein coupled receptors (H1-H4). The H1 receptor is prominently involved in allergic and inflammatory responses. Upon binding histamine, the H1 receptor activates the Gq/11 protein, initiating a signaling cascade that leads to the release of intracellular calcium and the activation of protein kinase C (PKC). This cascade ultimately results in the physiological responses associated with histamine, such as smooth muscle contraction and increased vascular permeability.

Histamine H1 Receptor Signaling Pathway



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Caption: The signaling cascade initiated by histamine binding to the H1 receptor.

By carefully considering the performance data and understanding the experimental principles, researchers can confidently select the histamine ELISA kit that best fits the requirements of their study, ensuring accurate and reproducible results.

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